

# An In-depth Technical Guide to Disodium Phosphate Dihydrate (CAS: 10028-24-7)

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## Compound of Interest

Compound Name: Disodium phosphate dihydrate

Cat. No.: B167983

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## Introduction

**Disodium phosphate dihydrate** ( $\text{Na}_2\text{HPO}_4 \cdot 2\text{H}_2\text{O}$ ), also known as disodium hydrogen phosphate dihydrate or sodium phosphate dibasic dihydrate, is an inorganic salt widely utilized across the pharmaceutical, biotechnology, and food industries.[1][2] Its primary function stems from its excellent buffering capacity, which allows it to maintain stable pH levels in a variety of formulations and solutions.[1][2] In pharmaceutical applications, this property is critical for ensuring the stability, efficacy, and shelf-life of medications.[1][2] It is also employed as an emulsifier, sequestrant, and a source of phosphorus in various processes.[2][3] This guide provides a comprehensive overview of the technical data, experimental protocols, and safety information for **Disodium Phosphate Dihydrate**, CAS number 10028-24-7.

## Physicochemical Properties

**Disodium phosphate dihydrate** is a white, odorless, crystalline powder that is highly soluble in water and practically insoluble in ethanol.[2][3][4] The anhydrous form is known to be hygroscopic, readily absorbing moisture from the air.[5][6][7] Aqueous solutions of disodium phosphate are moderately basic, with a pH typically ranging from 8.9 to 9.2 for a 0.5M solution.[5][8]

Table 1: Physical and Chemical Properties of **Disodium Phosphate Dihydrate** (CAS: 10028-24-7)

| Property            | Value  | Citations  |
|---------------------|--|------------|
| IUPAC Name          | Disodium hydrogen phosphate dihydrate  | [1][9]     |
| Synonyms            | Sodium phosphate dibasic dihydrate, DSP Dihydrate  | [1][8][10] |
| CAS Number          | 10028-24-7   | [1][4][8]  |
| EC Number           | 231-448-7  | [1][4]     |
| Molecular Formula   | $\text{Na}_2\text{HPO}_4 \cdot 2\text{H}_2\text{O}$  | [1][3][4]  |
| Molecular Weight    | 177.99 g/mol   | [1][5][10] |
| Appearance          | White, odorless, crystalline solid   | [3][4][7]  |
| Melting Point       | 92.5 °C  | [8][11]    |
| Density             | ~2.1 g/cm <sup>3</sup> at 20 °C  | [4]        |
| Solubility in Water | Highly soluble; 0.5 M at 20 °C (clear, colorless solution)   | [2][3][8]  |
| pH                  | 8.9 - 9.2 (0.5M solution at 25°C)  | [8]        |
| Vapor Density       | 4.9 (vs air)   | [8][11]    |
| Stability           | Stable under normal conditions; effloresces in warm, dry air.  | [4][7]     |
| Decomposition       | Loses water of crystallization upon heating; converts to sodium pyrophosphate ( $\text{Na}_4\text{P}_2\text{O}_7$ ) at ~240-250°C. | [3][4][7]  |

## Applications in Research and Drug Development

The primary application of **disodium phosphate dihydrate** in scientific research and drug development is as a buffering agent.<sup>[2][12]</sup> Phosphate-buffered saline (PBS) is a ubiquitous buffer solution in biological research, used to maintain a constant pH for cellular and enzymatic experiments. The  $\text{HPO}_4^{2-}/\text{H}_2\text{PO}_4^-$  conjugate pair is most effective in the pH range of 6.2 to 8.2, making it ideal for simulating physiological conditions.

Key applications include:

- **Buffer Preparation:** It is a key component in preparing phosphate buffers for a wide range of biochemical assays, enzyme reactions, and molecular biology research.<sup>[12][13][14]</sup>
- **Pharmaceutical Formulations:** It serves as an excipient in tablets, capsules, and injections to control pH, which is crucial for drug stability and bioavailability.<sup>[1][2][12]</sup>
- **Parenteral Nutrition:** It is used in intravenous fluids and parenteral nutrition formulations as an electrolyte source.<sup>[12]</sup>
- **Water Treatment:** In laboratory and industrial settings, it is used to prevent the formation of scale by sequestering calcium ions.<sup>[1][2]</sup>

## Experimental Protocols

### Preparation of a 0.1 M Phosphate Buffer (pH ~7.4)

This protocol describes the preparation of a standard phosphate buffer using monosodium phosphate and its conjugate base, disodium phosphate. The Henderson-Hasselbalch equation is used to determine the required ratio of the two components.

Materials:

- Monosodium phosphate ( $\text{NaH}_2\text{PO}_4$ )
- **Disodium phosphate dihydrate** ( $\text{Na}_2\text{HPO}_4 \cdot 2\text{H}_2\text{O}$ )
- Deionized water
- pH meter and probe

- Volumetric flasks, beakers, graduated cylinders
- Stir plate and stir bars
- Sodium hydroxide (NaOH) or phosphoric acid (H<sub>3</sub>PO<sub>4</sub>) for pH adjustment

#### Methodology:

- Determine Component Ratio: Use the Henderson-Hasselbalch equation:  $\text{pH} = \text{pK}_a + \log \left( \frac{[\text{Base}]}{[\text{Acid}]} \right)$ . For the H<sub>2</sub>PO<sub>4</sub><sup>-</sup>/HPO<sub>4</sub><sup>2-</sup> buffer system, the pK<sub>a</sub> is approximately 7.2.
- Prepare Stock Solutions:
  - 0.2 M **Disodium Phosphate Dihydrate** Solution: Dissolve 35.61 g of Na<sub>2</sub>HPO<sub>4</sub>·2H<sub>2</sub>O in deionized water and bring the final volume to 1000 mL.[\[15\]](#)
  - 0.2 M Monosodium Phosphate Dihydrate Solution: Dissolve 31.21 g of NaH<sub>2</sub>PO<sub>4</sub>·2H<sub>2</sub>O in deionized water and bring the final volume to 1000 mL.[\[15\]](#)
- Mix Solutions: To prepare 100 mL of a 0.1 M phosphate buffer at pH 7.4, mix the stock solutions in the following ratio:
  - 40.5 mL of the 0.2 M disodium phosphate solution.
  - 9.5 mL of the 0.2 M monosodium phosphate solution.
- Dilute and Adjust pH: Transfer the mixed solution to a new beaker and add 50 mL of deionized water to dilute the buffer to 0.1 M.
- Calibrate and Verify pH: Calibrate the pH meter. Place the probe in the buffer solution and monitor the reading. If necessary, adjust the pH to 7.4 using dropwise additions of NaOH (to increase pH) or H<sub>3</sub>PO<sub>4</sub> (to decrease pH).
- Final Volume: Transfer the pH-adjusted buffer to a 100 mL volumetric flask and add deionized water to the mark.

## Quality Assay by Acid-Base Titration

This protocol determines the purity of disodium hydrogen phosphate.[16][17] The principle involves titrating a known quantity of the sample with a standardized acid.

Materials:

- **Disodium phosphate dihydrate** sample
- 1 N Hydrochloric acid (HCl) volumetric standard
- 1 N Sodium hydroxide (NaOH) volumetric standard
- Analytical balance
- 250 mL beakers
- Burette
- pH meter or appropriate indicator

Methodology:

- **Sample Preparation:** Accurately weigh a sample equivalent to 2.5 g of anhydrous  $\text{Na}_2\text{HPO}_4$ . [17] Transfer the sample to a 250 mL beaker.
- **Dissolution:** Add 40.0 mL of 1 N HCl to the beaker and stir until the sample is completely dissolved.[17]
- **Titration:** Titrate the excess HCl in the sample solution with 1 N NaOH until the endpoint is reached (as determined by a pH meter or indicator).[17]
- **Blank Titration:** Separately, titrate a blank of 40.0 mL of the same 1 N HCl with the 1 N NaOH.[17]
- **Calculation:** The purity of the  $\text{Na}_2\text{HPO}_4$  is calculated based on the difference in the volume of NaOH used for the sample and the blank. The acceptance criteria are typically between 98.0% and 100.5% on a dried basis.[17]

## Safety and Handling

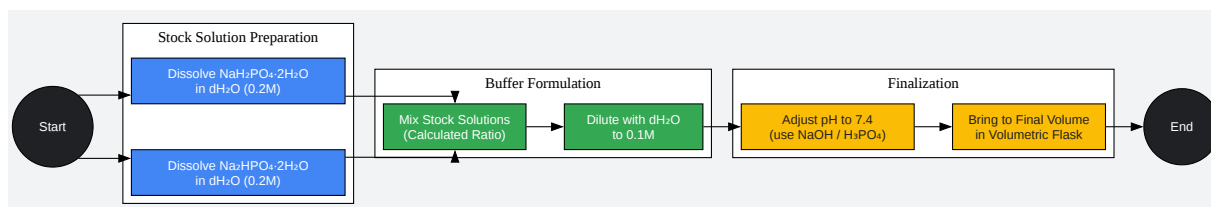
**Disodium phosphate dihydrate** is generally considered safe to handle, but it can cause skin and eye irritation upon contact.<sup>[2]</sup> Ingestion of large quantities may lead to gastrointestinal discomfort.<sup>[6]</sup> Standard laboratory safety practices should always be followed.

Table 2: Safety and Handling Information for **Disodium Phosphate Dihydrate** (CAS: 10028-24-7)

| Aspect                | Recommendation   | Citations   |
|-----------------------|--|---|
| Personal Protection   | Wear chemical safety goggles, compatible chemical-resistant gloves, and appropriate protective clothing.             | <a href="#">[9]</a> <a href="#">[18]</a>  |
| Handling              | Avoid contact with skin, eyes, and clothing. Avoid ingestion and inhalation of dust. Wash thoroughly after handling. | <a href="#">[9]</a> <a href="#">[18]</a>  |
| Storage               | Store in a cool, dry, well-ventilated area in a tightly closed container.<br>Recommended storage is +5°C to +30°C.   | <a href="#">[7]</a> <a href="#">[11]</a> <a href="#">[19]</a>                     |
| Incompatibilities     | Incompatible with strong oxidizing agents, strong acids, and strong bases.   | <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[11]</a> <a href="#">[20]</a> |
| First Aid (Eyes)      | Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids apart. Consult a physician.     | <a href="#">[9]</a>   |
| First Aid (Skin)      | Wash immediately with plenty of water and soap for at least 15 minutes. Remove contaminated clothing.                | <a href="#">[9]</a>   |
| First Aid (Ingestion) | Wash out mouth with water. Do not induce vomiting. Call a physician.   | <a href="#">[9]</a> <a href="#">[21]</a>  |
| Spill Cleanup         | Sweep up and shovel into suitable containers for disposal. Avoid dust formation.                                     | <a href="#">[18]</a>  |

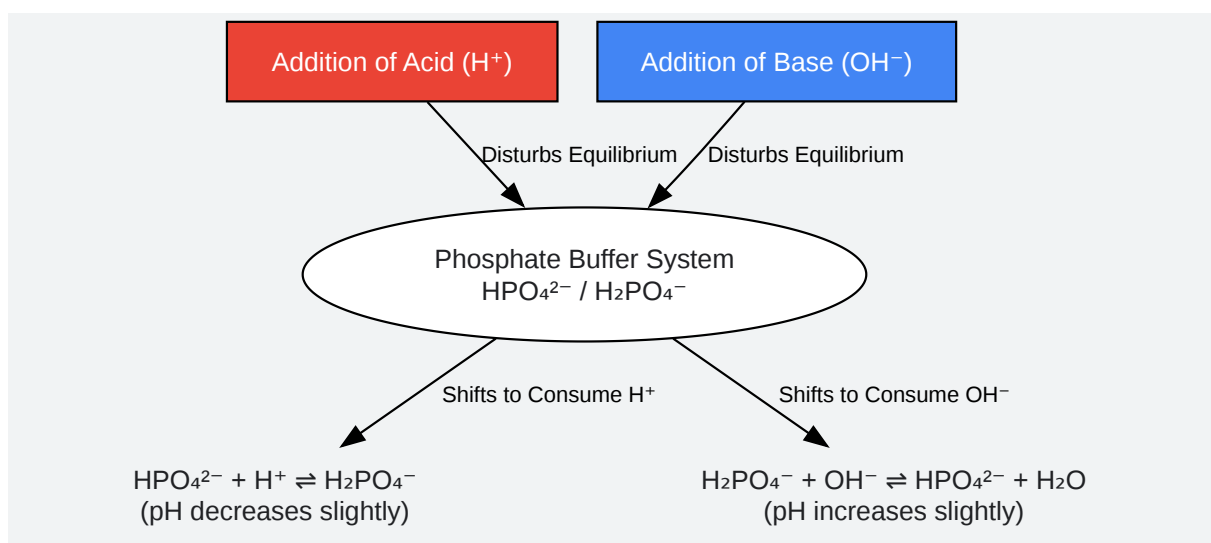
## Visualizations

The following diagrams illustrate key workflows and concepts related to the use of **disodium phosphate dihydrate**.



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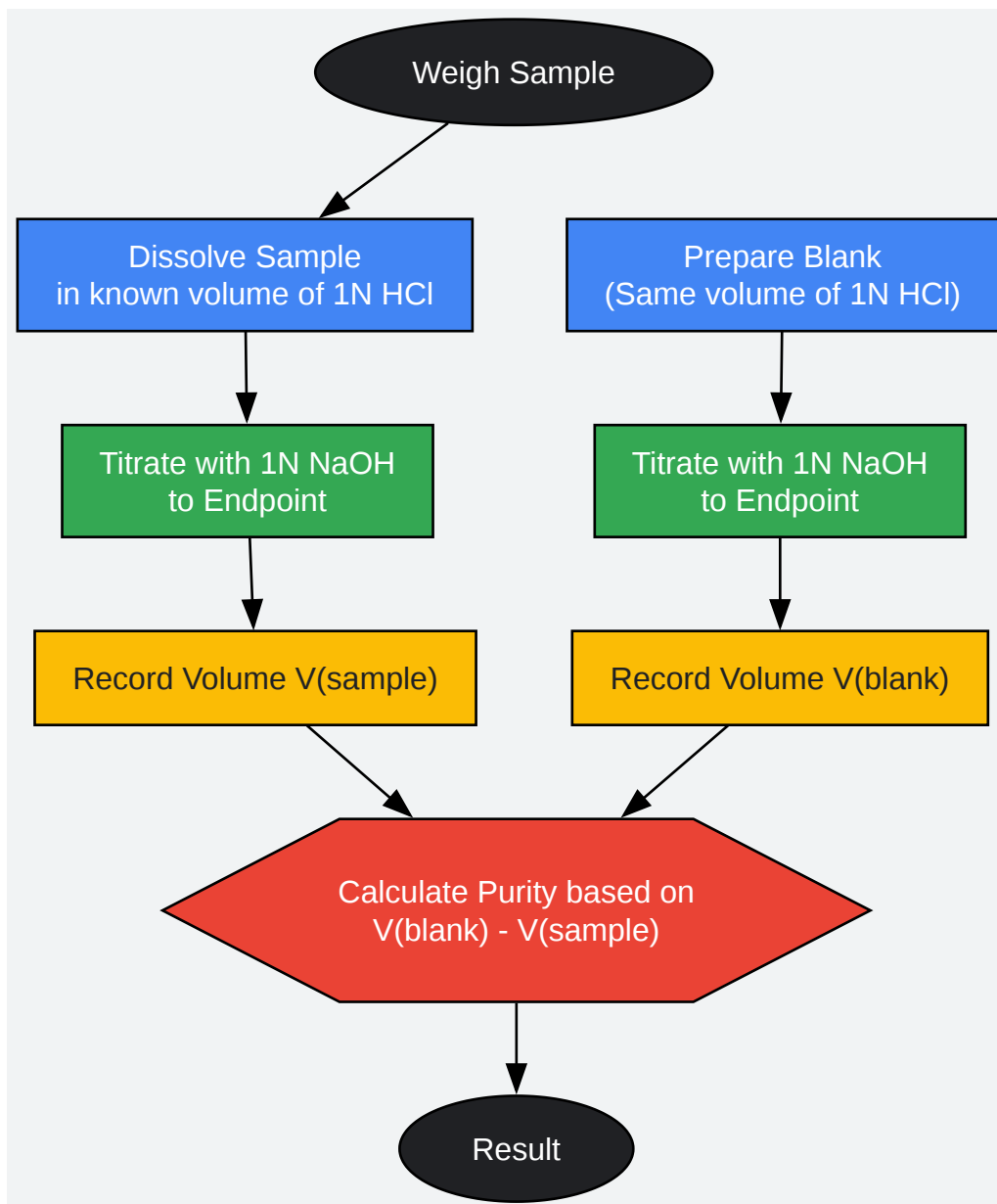
Caption: Experimental workflow for preparing a 0.1M phosphate buffer.



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Caption: Logical diagram of the phosphate buffer mechanism.



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Caption: Workflow for the quality assay of disodium phosphate by titration.

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